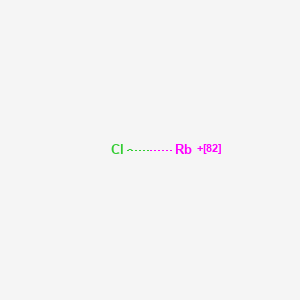

rubidium-82(1+) chloride

• CAS No.: 132486-03-4
• Molecular Formula: ClRb
• Molecular Weight: 117.37 g/mol
• IUPAC Name: rubidium-82(1+);chloride
• InChI: InChI=1S/ClH.Rb/h1H;/q;+1/p-1/i;1-3
• InChI Key: FGDZQCVHDSGLHJ-RYDPDVNUSA-M
• SMILES: [Cl-].[Rb+]
• Isomeric SMILES: [Cl-].[82Rb+]

Description

Historical Trajectory of Rubidium-82 (B1236357) as a Research Radionuclide

The journey of rubidium-82 in research began with the recognition of rubidium's biological similarity to potassium in 1953. wikipedia.org Subsequent preclinical studies in the late 1950s, primarily in canine models, established that the myocardial uptake of rubidium radionuclides was directly proportional to myocardial blood flow. wikipedia.orgnih.gov The 1970s saw pivotal developments, including research by Yano and colleagues in 1977 and 1979, which focused on comparing different ion-exchange columns for use in automated strontium-82 (B1233234)/rubidium-82 generators, paving the way for clinical testing. wikipedia.orgfrontiersin.orgsnmjournals.org

The 1980s marked the commencement of preclinical PET trials with rubidium-82. wikipedia.org A significant study in 1982 by Selwyn et al. investigated the relationship between myocardial perfusion and rubidium-82 uptake in dogs with induced coronary stenosis, as well as in healthy volunteers and patients with coronary artery disease. wikipedia.orgfrontiersin.org These foundational studies demonstrated the potential of rubidium-82 for myocardial imaging. The approval of the first strontium-82/rubidium-82 generator, CardioGen-82®, by the U.S. Food and Drug Administration (FDA) in 1989 for commercial use marked a major milestone, facilitating broader research and clinical application. wikipedia.orgnih.govfrontiersin.org

Foundational Role of Rubidium-82(1+) Chloride in Preclinical Imaging Science

This compound has been instrumental in preclinical imaging research, particularly in the development and validation of non-invasive techniques for assessing cardiac health. Animal models, predominantly canine and rodent, have been crucial in these investigations.

Canine Models: Early preclinical work in dogs was fundamental in demonstrating the principle that myocardial uptake of rubidium-82 is proportional to blood flow. nih.govnih.gov These studies often involved creating experimental coronary artery stenosis to model ischemic conditions and validate the diagnostic capabilities of rubidium-82 PET. wikipedia.orgjohnshopkins.edu

Rodent Models: More recently, the feasibility of using rubidium-82 PET in small animal models, such as rats with myocardial infarction, has been established. ku.dknih.govsnmjournals.org Despite the challenges posed by the high positron range of rubidium-82, these studies have shown strong correlations between rubidium-82 uptake and key cardiac parameters like left ventricular ejection fraction (LVEF) and infarct size as measured by cardiac magnetic resonance imaging (CMR). nih.govsnmjournals.org For instance, one study on rats with induced myocardial infarction reported a significant correlation between global rubidium-82 uptake and infarct size. nih.gov These small animal models are vital for testing new cardioprotective strategies and monitoring therapeutic responses. nih.govsnmjournals.org

Porcine Models: The application of rubidium-82 PET has also been explored in porcine models of peripheral arterial disease (PAD) to investigate and optimize data acquisition and quantification methods for assessing skeletal muscle blood flow in the lower extremities. snmjournals.org

These preclinical studies have been pivotal in validating rubidium-82 as a reliable perfusion tracer and have laid the groundwork for its translation into clinical practice.

Table 1: Key Preclinical Studies with this compound

Year	Animal Model	Research Focus	Key Finding	Citation
1959	Dog	Myocardial uptake of rubidium	Uptake is proportional to myocardial blood flow.	wikipedia.org
1982	Dog	Myocardial perfusion and ischemia	Demonstrated the relationship between perfusion and Rb-82 uptake in ischemic conditions.	wikipedia.orgfrontiersin.org
2016	Rat	Feasibility in small animal infarct models	Rb-82 PET is feasible and correlates with LVEF and infarct size.	snmjournals.org
2017	Rat	Myocardial perfusion in infarct models	Confirmed feasibility and correlation with MRI-assessed infarct size and LVEF.	nih.gov
2021	Pig	Lower extremity blood flow in PAD	Feasibility of quantifying skeletal muscle blood flow using dynamic Rb-82 PET.	snmjournals.org

Methodological Significance of this compound in Tracer Kinetic Studies

A cornerstone of this compound's utility in research is its application in tracer kinetic modeling to quantify myocardial blood flow (MBF) in absolute terms (mL/min/g). jacc.orgutwente.nl This quantitative approach offers a significant advantage over purely qualitative or semi-quantitative assessments of perfusion. nih.gov

Dynamic PET imaging with rubidium-82 allows for the generation of time-activity curves (TACs) for both the arterial blood pool and the myocardial tissue. researchgate.net These TACs are then fitted to mathematical models to estimate MBF. utwente.nlresearchgate.net Several kinetic models have been developed and validated for rubidium-82, with the one-tissue compartment model being one of the most widely used and validated. jacc.orgnih.govresearchgate.netnih.govnih.govdiva-portal.org This model simplifies the complex biological system into a vascular and a cellular compartment. nih.gov

The process involves correcting for various factors, including the partial volume effect and the spillover of activity from the blood pool into the myocardial region of interest. nih.gov Furthermore, a crucial component of these models is the use of a nonlinear extraction function to account for the fact that the extraction of rubidium-82 by the myocardium is not linear and decreases at higher flow rates. turkupetcentre.netresearchgate.netnih.gov

The ability to quantify MBF and myocardial flow reserve (MFR), the ratio of stress to rest MBF, provides valuable physiological information. jacc.orgutwente.nl It allows for a more precise assessment of coronary artery disease, including in cases of balanced multi-vessel disease where relative perfusion imaging might be misleading. nih.gov The reproducibility of MBF quantification with rubidium-82 PET has been a subject of extensive research, with studies comparing different software packages and modeling approaches to ensure consistency and reliability. jacc.orgnih.govnih.gov

Table 2: Common Kinetic Models Used in Rubidium-82 Research

Kinetic Model	Description	Key Features	Citation
One-Tissue Compartment Model (1-TCM)	Describes tracer kinetics using a vascular and a cellular compartment.	Widely used and validated for Rb-82; requires correction for flow-dependent extraction.	jacc.orgnih.govresearchgate.netnih.govnih.gov
Two-Tissue Compartment Model (2-TCM)	A more complex model that can also be used.	Less commonly used for Rb-82 compared to the 1-TCM.	jacc.org
Simplified Retention Model	A simplified approach based on tracer retention.	Dependent on the timing of imaging and requires an extraction correction function.	turkupetcentre.net

Nuclear Physics and Radiochemistry of Rubidium 82

Fundamental Nuclear Characteristics of Rubidium-82 (B1236357)

The nuclear properties of Rubidium-82 dictate its behavior as a radiotracer and are central to its application in PET imaging. These characteristics include its mode of production from its parent, Strontium-82 (B1233234), its decay pathway, the energy of its emitted positrons, and its remarkably short half-life.

Strontium-82 (Sr-82) Parent Radionuclide Decay Scheme and Half-life

Rubidium-82 is produced from the decay of its parent radionuclide, Strontium-82 (Sr-82). wikipedia.orgnih.gov Sr-82 is artificially produced in a cyclotron, typically through the proton bombardment of a rubidium chloride or rubidium metal target. isotopes.govtijdschriftvoornucleairegeneeskunde.nl It can also be produced by proton spallation of molybdenum. tijdschriftvoornucleairegeneeskunde.nlunm.edu Strontium-82 decays to Rubidium-82 via electron capture with a half-life of approximately 25 to 26 days. nih.govunm.edukaeri.re.krperiodictable.com This relatively long half-life of the parent radionuclide is a key advantage, as it allows for the production of a generator system that can be used for several weeks before needing replacement. nih.gov

Decay Scheme of Strontium-82:

Parent Nuclide: Strontium-82 (³⁸Sr)

Decay Mode: Electron Capture (EC)

Daughter Nuclide: Rubidium-82 (³⁷Rb)

Half-life: ~25.55 days kaeri.re.krperiodictable.com

Rubidium-82 (Rb-82) Daughter Radionuclide Decay Pathway and Positron Emission

Rubidium-82, the daughter radionuclide, decays to the stable Krypton-82 (Kr-82). rxlist.comfda.gov The primary mode of decay, occurring in approximately 95.5% of cases, is positron emission (β+ decay). rxlist.comfda.gov In this process, a proton in the nucleus is converted into a neutron, and a positron and a neutrino are emitted. The remaining 4.5% of Rb-82 decays via electron capture. rxlist.comfda.gov The emitted positron is the key to its use in PET imaging.

Decay Pathway of Rubidium-82:

Parent Nuclide: Rubidium-82 (³⁷Rb)

Decay Modes:

Positron Emission (β+): ~95.5% rxlist.comfda.gov

Electron Capture (EC): ~4.5% rxlist.comfda.gov

Daughter Nuclide: Krypton-82 (³⁶Kr) (stable) rxlist.comfda.gov

Positron Range and Annihilation Photon Characteristics in Research

Upon emission, the positron travels a short distance in the surrounding tissue, known as the positron range, before it loses its kinetic energy and annihilates with an electron. nih.gov The positron range of Rb-82 is longer than that of other common PET isotopes like Fluorine-18 due to the higher maximum kinetic energy of the positrons it emits. nih.govresearchgate.net This can have a minor impact on the spatial resolution of the resulting PET images. nih.govresearchgate.netnih.gov

The annihilation of the positron and electron results in the emission of two 511-keV gamma photons that travel in nearly opposite directions (180 degrees apart). nih.govrxlist.comfda.gov These annihilation photons are what PET scanners detect in coincidence to reconstruct an image of the tracer's distribution in the body.

Characteristic	Value
Mean Positron Range in Water	~2.6 mm nih.gov
Maximum Positron Range in Water	-
Annihilation Photon Energy	511 keV (each) nih.govrxlist.comfda.gov

Short Physical Half-life of Rubidium-82 and its Implications for Dynamic Research Protocols

Rubidium-82 has a very short physical half-life of approximately 75 seconds. nih.govunm.edurxlist.comfda.govnih.gov This rapid decay has several important implications for its use in research:

Rapid Sequential Imaging: It allows for the acquisition of images shortly after tracer administration and enables repeat imaging studies (e.g., rest and stress) to be performed in quick succession. wikipedia.orgnih.gov

Dynamic Imaging: The fast decay is ideal for dynamic imaging protocols, which can provide quantitative measurements of physiological processes like myocardial blood flow. wikipedia.org

Principles and Innovations in Rubidium-82 Generator Systems for Research Applications

The on-demand availability of Rubidium-82 for clinical and research use is made possible by a radionuclide generator system. wikipedia.orgnih.gov This system houses the parent Strontium-82 and allows for the separation and elution of the daughter Rubidium-82.

Ion-Exchange Column Chemistry and Design in Generator Fabrication

The core of the Rubidium-82 generator is an ion-exchange column. nih.govnih.gov This column contains a solid support material to which the parent Strontium-82 is firmly adsorbed. unm.edurxlist.comnrc.gov A common material used for this purpose is stannic oxide (tin (IV) oxide). wikipedia.orgtijdschriftvoornucleairegeneeskunde.nlunm.edurxlist.com Other materials, such as sodium nonatitanate, have also been investigated for their high affinity for strontium. nih.gov

The principle of operation relies on the different chemical affinities of strontium and rubidium for the column material. nih.gov Strontium-82, as the parent, remains bound to the column. As it decays, it produces Rubidium-82. A sterile saline solution (0.9% sodium chloride) is then passed through the column. nrc.gov The sodium ions in the saline solution have a higher affinity for the ion-exchange sites occupied by the newly formed Rubidium-82 ions than the rubidium ions themselves. This causes the Rubidium-82 to be released from the column and eluted in the saline solution, which is then ready for administration. nrc.gov The Strontium-82, with its much stronger binding to the column material, remains behind to continue producing more Rubidium-82. nrc.gov The design of these generators ensures that the eluted solution is sterile and non-pyrogenic, with minimal breakthrough of the parent Strontium-82. nucmedtutorials.comnih.gov

Component	Material/Principle
Parent Radionuclide	Strontium-82 (Sr-82) wikipedia.orgnih.gov
Column Material	Stannic Oxide (SnO₂) wikipedia.orgtijdschriftvoornucleairegeneeskunde.nlunm.edurxlist.com
Eluent	0.9% Sodium Chloride Injection nrc.gov
Separation Principle	Ion-Exchange Chromatography nih.govnih.gov

Elution Dynamics and Efficiency of Rubidium-82 from Generator Columns

The elution of Rubidium-82 (Rb-82) from a Strontium-82/Rubidium-82 (Sr-82/Rb-82) generator is a dynamic process influenced by several factors, including the design of the generator system, elution flow rate, and the total volume of eluate passed through the column. nih.govnih.gov Sr-82/Rb-82 generators utilize an ion-exchange column, typically made of hydrated tin-oxide, which strongly adsorbs the parent isotope, Sr-82, while allowing the daughter isotope, Rb-82, to be selectively eluted with a saline solution. nih.govresearchgate.net

The efficiency of the generator, defined as the ratio of the eluted Rb-82 activity to the theoretically available activity from Sr-82 decay, is a critical parameter for clinical use. snmjournals.org Research has shown that the efficiency of some commercial Rb-82 generators can improve over their lifecycle. snmjournals.org For instance, one study found that the average efficiency of a particular generator model increased from 91 ± 6% at installation to 97 ± 7% near its expiry date. snmjournals.org This increase in efficiency over time may be attributed to changes in the fluid dynamics within the tin-oxide column, allowing for a more complete flushing of the available Rb-82 activity. snmjournals.org

The elution flow rate significantly impacts the amount of Rb-82 harvested. nih.govresearchgate.net Studies comparing different generator systems have highlighted variations in their operational flow rates and elution protocols. For example, the CardioGen-82® system operates at a fixed flow rate of 50 mL·min⁻¹, while the RUBY-FILL® system allows for a variable flow rate between 15 and 30 mL·min⁻¹. nih.gov It has been demonstrated that increasing the elution flow rate can lead to a higher Rb-82 yield. nih.govresearchgate.net

The method of measuring the eluted activity also plays a role in the reported generator efficiency. Different systems may report the "maximum" activity detected by a dose calibrator or the integrated "total" activity over the entire elution. nih.govnih.govvixra.org It has been found that using the dose-calibrator maximum can underestimate the total integrated activity. nih.govnih.gov This discrepancy is important when comparing the performance of different generator systems. nih.gov

Table 1: Comparison of Rubidium-82 Generator Elution Parameters

Feature	CardioGen-82®	RUBY-FILL®
Pump Type	Syringe Pump	Peristaltic Pump
Elution Flow Rate	Fixed at 50 mL·min⁻¹	Variable from 15 to 30 mL·min⁻¹
Daily QA Elution	50 mL at 50 mL·min⁻¹	35 mL at 20 mL·min⁻¹
Activity Measurement	Dose-calibrator 'maximum'	Integrated 'total'

Data sourced from Ali Ahmadi et al., Journal of Nuclear Cardiology, 2021. nih.gov

After an elution, the Rb-82 activity on the generator column is rapidly replenished through the decay of Sr-82, reaching 93.8-99.6% of secular equilibrium within 5-10 minutes. nih.govresearchgate.net This allows for subsequent elutions in a relatively short period. unm.edu

Management and Monitoring of Strontium-82/Strontium-85 Breakthrough in Eluates

A critical aspect of using Sr-82/Rb-82 generators is the potential for "breakthrough" of the parent radionuclide, Strontium-82 (Sr-82), and a contaminant, Strontium-85 (Sr-85), into the eluate. aapm.org The presence of these strontium isotopes in the final rubidium-82(1+) chloride injection can lead to unnecessary radiation exposure to the patient. wearecardiacpet.combracco.com Therefore, strict quality control measures are in place to monitor and manage strontium breakthrough.

Regulatory bodies have established specific limits for strontium breakthrough. The United States Pharmacopeia (USP) sets the limits at no more than 0.02 µCi of Sr-82 and 0.2 µCi of Sr-85 per mCi of Rb-82 at the end of elution. aapm.orghealthimaging.com To ensure these limits are not exceeded, mandatory daily testing of the generator eluate is required before any patient administration. aapm.orgnih.gov

The standard procedure for detecting strontium breakthrough involves collecting an eluate sample and allowing it to decay for at least one hour. nih.gov This waiting period ensures that the short-lived Rb-82 (half-life of 75 seconds) has completely decayed, leaving behind any longer-lived strontium isotopes. drugfuture.com The activity of the decayed sample is then measured using a dose calibrator. unm.eduaapm.org Some protocols recommend letting the sample stand overnight before measurement. richtlijnendatabase.nl

Several factors can contribute to an increased risk of strontium breakthrough. The use of an incorrect eluent is a significant cause. wearecardiacpet.comnrc.govfda.gov Additive-free 0.9% Sodium Chloride Injection USP is the only approved eluent for these generators. nih.govadam.com The use of solutions containing calcium, such as Ringer's lactate, can damage the generator column and lead to high levels of strontium breakthrough. nrc.govfda.gov Excessive elution volume can also lead to generator failure and subsequent breakthrough. ne.gov

To proactively manage the risk, "Alert Limits" are established at a fraction of the official breakthrough limits (e.g., 0.002 µCi Sr-82/mCi Rb-82 and 0.02 µCi Sr-85/mCi Rb-82). aapm.orghealthimaging.comfda.gov If these alert limits are reached, the frequency of breakthrough testing should be increased, for instance, to twice daily. aapm.orghealthimaging.com Furthermore, generators have a defined expiration based on cumulative eluate volume (e.g., 17 L) and time since calibration (e.g., 42 days), beyond which they should not be used. nih.govadam.com

Table 2: Strontium Breakthrough Limits and Alert Levels

Radionuclide	USP Breakthrough Limit (µCi/mCi Rb-82)	Alert Limit (µCi/mCi Rb-82)
Strontium-82 (Sr-82)	0.02	0.002
Strontium-85 (Sr-85)	0.2	0.02

Data sourced from FDA and manufacturer prescribing information. aapm.orghealthimaging.comfda.gov

pH and Buffer System Effects on Generator Stability and Elution

Some research has explored the use of buffered saline solutions as eluents. For example, an isotonic saline solution containing 1 mM Na₂HPO₄·7H₂O, with a pH of 8.5, has been suggested for use with alumina-based generator columns. researchgate.net While the specific impact of various buffer systems on the stability of commercial tin-oxide based generators is not extensively detailed in publicly available literature, the principle of maintaining an optimal pH for ion exchange is fundamental to generator performance. The use of an incorrect eluent, which can alter the pH and chemical composition, has been shown to compromise generator integrity and lead to increased strontium breakthrough. nrc.govfda.gov

Radiochemical Purity and Integrity of this compound Preparations

Analytical Methodologies for Radiochemical Purity Assessment (e.g., Chromatography)

The assessment of radiochemical purity is essential to ensure that the radioactivity in the preparation is attributable to the desired radionuclide in the correct chemical form. For this compound, the primary analytical method for determining radiochemical purity involves assessing the radionuclidic purity, which identifies and quantifies all radioactive species present in the eluate.

A key technique for this is gamma-ray spectroscopy. drugfuture.com The gamma-ray spectrum of the eluted Rb-82 should exhibit characteristic photopeaks at 511 keV and 777 keV. drugfuture.com This confirms the identity of Rb-82. The same spectrum can be used to identify and quantify radionuclidic impurities, such as Sr-82, Sr-85, and Rubidium-83 (Rb-83). drugfuture.com

While not explicitly detailed for routine quality control of Rb-82 generators in the provided search results, chromatographic techniques are a standard method for determining the radiochemical purity of radiopharmaceuticals. In the context of developing new production methods for rubidium isotopes, such as Rubidium-82m, short column chromatography has been used to purify the final product and remove organic and inorganic impurities. bibliotekanauki.pl

The pH of the final preparation is also a critical quality control parameter, with an acceptable range typically between 4.0 and 8.0. drugfuture.com

Characterization and Minimization of Radiochemical Impurities in Research Batches

The primary radiochemical impurities of concern in the eluate from a Sr-82/Rb-82 generator are the parent radionuclide, Sr-82, and its co-produced contaminant, Sr-85. wearecardiacpet.com As discussed in section 2.2.3, these are managed through routine breakthrough testing.

Other potential radionuclidic impurities include Rb-83, which has a photopeak at 530 keV and a half-life of 86.2 days. drugfuture.com The USP sets a limit for Rb-83 of not more than 0.05 µCi per mCi of Rb-82 at the end of elution. drugfuture.com The total of all other gamma-ray emitting impurities should not exceed 0.005 µCi per mCi of Rb-82. drugfuture.com

Minimizing these impurities is achieved through the inherent design of the generator, which relies on the differential affinity of the tin-oxide column for strontium and rubidium ions. nih.govresearchgate.net Adherence to proper elution procedures, including the use of the correct eluent and respecting the generator's expiration limits, is crucial for minimizing the breakthrough of these impurities. nih.govfda.gov

In research settings, such as the production of other rubidium isotopes like Rb-82m, purification steps like column chromatography are employed to ensure high radiochemical purity by removing unwanted chemical and radiochemical species. bibliotekanauki.pl

Factors Influencing Radiochemical Stability of this compound

The radiochemical stability of this compound is primarily governed by its extremely short physical half-life of 75 seconds. springermedicine.comusp.org Due to this rapid decay, the concept of long-term radiochemical stability, as it applies to longer-lived radiopharmaceuticals, is not a significant concern. The integrity of the product is ensured by on-demand elution directly from the generator for immediate administration.

The primary factors that could be considered as influencing its "stability" in a clinical context are those that affect the purity and quality of the eluate at the time of administration. These include:

Generator Integrity: The physical and chemical stability of the generator column is paramount. Damage to the column, for instance by using an incorrect eluent, can lead to the release of impurities. nrc.govfda.gov

Elution Dynamics: As discussed previously, factors like flow rate and total eluted volume can impact the concentration of Rb-82 and any potential impurities in the eluate. nih.gov

Parent Radionuclide Breakthrough: The presence of Sr-82 and Sr-85 is the most significant factor affecting the radiochemical purity of the eluate. wearecardiacpet.com

In essence, the "stability" of the this compound preparation is intrinsically linked to the proper functioning and quality control of the Sr-82/Rb-82 generator system.

Preclinical Research Methodologies Utilizing Rubidium 82 1+ Chloride

In Vitro and Ex Vivo Investigative Modalities

In vitro and ex vivo studies allow for the detailed examination of rubidium-82(1+) chloride's interaction with biological components in a controlled environment, free from the complex physiological variables of a whole organism.

Cell Culture Uptake and Efflux Kinetic Studies

Cell culture models are employed to quantify the rate of uptake and release (efflux) of rubidium-82 (B1236357) (Rb-82) from specific cell types. As a potassium analog, Rb-82 is actively transported into cells primarily by the Na+/K+-ATPase pump. wikipedia.org Kinetic studies in various cell lines are performed to characterize this process. For instance, in viable myocardial cells, Rb-82 radioactivity increases, reflecting intracellular retention, whereas it is cleared rapidly from necrotic or infarcted tissue. wikipedia.org The rate of uptake is proportional to blood flow and the activity of the Na+/K+-ATPase pump. drugbank.com Dynamic studies in patients have shown that in normal myocardial tissue, the half-life of Rb-82 is approximately 90-95 seconds, which is significantly longer than in scar tissue (around 57-60 seconds), indicating active cellular retention in viable cells. nih.govahajournals.org

Tissue Condition (from in vivo patient studies)	Mean Rb-82 Tissue Half-Life (seconds)	Interpretation
Normal Myocardium	95 ± 10	Active cellular retention by viable cells with intact membrane integrity.
Ischemically Compromised Myocardium	75 ± 9	Reduced retention compared to normal tissue, but still indicative of viability.
Scar Tissue (Infarcted)	57 ± 15	Accelerated clearance due to loss of cell membrane integrity.

Membrane Transport Mechanism Elucidation in Isolated Biological Systems

To dissect the specific transport mechanisms of Rb-82, researchers use isolated systems like purified cell membranes. These experiments have firmly established that Rb-82, behaving as a potassium (K+) analog, is a substrate for the Na+/K+-ATPase ion exchange pump located in cell membranes. drugbank.compatsnap.com This pump is the primary driver for its intracellular accumulation. patsnap.com The activity of this pump is crucial for maintaining the ionic gradient across the cell membrane, a process required for the intracellular uptake of Rb-82. bracco.com In non-viable tissue, such as necrotic or infarcted areas, the compromised cell membrane integrity leads to rapid clearance of the tracer. wikipedia.org

Biological System	Key Finding	Mechanism Implicated
Isolated Cell Membranes	Rb-82 is actively transported into the intracellular space.	Na+/K+-ATPase Pump
Viable Myocardial Cells	Intracellular retention and accumulation of Rb-82.	Intact Na+/K+-ATPase Pump Function
Necrotic/Infarcted Tissue	Rapid clearance of Rb-82.	Loss of Cell Membrane Integrity and Pump Function

Organ Perfusion and Extraction Fraction Measurements in Isolated Organs

Ex vivo perfused organ systems, particularly isolated hearts, are used to measure the myocardial extraction fraction of Rb-82. The first-pass extraction fraction is the percentage of the tracer taken up by the myocardium during a single transit through the coronary circulation. patsnap.com This parameter is crucial for the quantification of myocardial blood flow. nih.gov Studies have demonstrated that Rb-82 has a high first-pass extraction efficiency. patsnap.com However, the extraction fraction is not linear and tends to decrease as blood flow increases, a phenomenon that must be accounted for in quantitative models. nih.gov Mathematical models have been developed to determine the regional extraction fraction from a single intravenous bolus injection, which allows for the accurate measurement of myocardial blood flow up to five times the normal resting flow. snmjournals.org

Parameter	Description	Significance in Preclinical Research
First-Pass Extraction Fraction	The proportion of Rb-82 extracted by the myocardium in a single pass.	Essential for the accurate quantification of regional myocardial blood flow. nih.gov
Flow-Dependence	The extraction fraction of Rb-82 decreases as myocardial blood flow increases.	A critical factor that requires correction in mathematical models for accurate flow measurement. nih.gov

Animal Model Research Methodologies Employing this compound

Animal models are essential for studying the in vivo pharmacokinetics and biodistribution of this compound in a complete physiological system, bridging the gap between cellular studies and clinical use.

Experimental Design for In Vivo Tracer Kinetic Studies in Animal Models (e.g., dogs, rats)

Early preclinical trials in dogs were foundational, demonstrating that the myocardial uptake of rubidium radionuclides was directly proportional to myocardial blood flow. wikipedia.orgnih.gov These in vivo studies typically involve the intravenous injection of this compound followed by dynamic Positron Emission Tomography (PET) imaging to track the tracer's path and concentration in the heart and other organs over time. wikipedia.org More recent studies have established the feasibility of using Rb-82 PET in rat models of myocardial infarction. nih.govnih.gov In these experimental designs, rats undergo procedures like permanent coronary artery ligation or ischemia-reperfusion, followed by Rb-82 PET imaging to assess perfusion. nih.gov The results from these imaging studies are often correlated with other modalities, such as magnetic resonance imaging (MRI), to compare perfusion data with infarct size and cardiac function (e.g., left ventricular ejection fraction). nih.govnih.gov

Animal Model	Experimental Intervention	Key Parameters Measured with Rb-82 PET
Dog	Coronary stenosis to induce ischemia. wikipedia.org	Myocardial uptake of Rb-82, relation to myocardial blood flow. nih.gov
Rat	Permanent coronary artery ligation (infarct model). nih.gov	Global and segmental Rb-82 uptake, correlation with infarct size. nih.gov
Rat	Ischemia-reperfusion. nih.gov	Changes in myocardial perfusion post-intervention. nih.gov

Microdistribution and Localization Studies in Animal Tissues

To visualize the distribution of Rb-82 at a microscopic level, researchers use techniques like autoradiography on excised tissue samples following in vivo tracer administration. nih.gov In a rat model of myocardial infarction, for example, after the final in vivo PET scan, an animal can be injected with a second tracer (like 99mTc-Sestamibi) and the heart excised and frozen. nih.gov Thin slices of the heart are then exposed to radiosensitive phosphor film. The resulting autoradiography images provide a high-resolution map of tracer distribution, confirming the location and extent of the perfusion defect identified by the in vivo PET scan. nih.gov These studies confirm that the tracer's distribution is highly correlated with blood flow and that it localizes within viable myocardial cells. drugbank.com

Methodologies for Assessing Organ Perfusion and Function in Animal Models

Preclinical research utilizing this compound in animal models has been foundational in establishing its utility as a perfusion agent, particularly for positron emission tomography (PET) imaging. These methodologies focus on correlating the uptake of the tracer with blood flow in various organs, most notably the heart and kidneys.

Early preclinical investigations were pivotal in demonstrating the direct relationship between myocardial uptake of rubidium-82 and myocardial blood flow (MBF). frontiersin.orgnih.govwikipedia.org These studies, often conducted in canine models, established that the biological behavior of rubidium was comparable to that of potassium, with its uptake in the heart muscle being proportional to the blood flow in the coronary arteries. frontiersin.org

A key methodology in these cardiac studies involves inducing controlled ischemia to validate the tracer's ability to detect perfusion deficits. In a notable study, researchers examined the relationship between myocardial perfusion and rubidium-82 uptake in dogs following the creation of coronary stenosis. wikipedia.org This approach allows for a direct comparison between healthy and ischemic myocardial tissue, confirming that affected areas are visualized as "photon deficient" on PET scans. wikipedia.org

More recent preclinical work has focused on adapting these methodologies for smaller animal models, such as rats, to study conditions like myocardial infarction. nih.govresearchgate.net The feasibility of 82Rb-PET imaging in rats has been successfully demonstrated, proving that the method can delineate an infarcted area of the heart in vivo. nih.govresearchgate.net The typical methodology involves inducing a myocardial infarction by ligating the left anterior descending (LAD) artery, followed by PET/CT imaging to assess perfusion. nih.gov

Beyond the heart, methodologies have been developed to assess perfusion in other highly vascular organs. wikipedia.org Rubidium-82 has been used to measure renal blood flow (RBF), with validation studies in dog models comparing the PET-derived measurements against the microsphere method. turkupetcentre.net In rat models, rubidium isotopes have been used to study renal perfusion in ischemia-reperfusion scenarios. turkupetcentre.net The principle relies on the fact that, like potassium, rubidium-82 is actively transported into cells and reabsorbed in the kidney tubules, allowing its clearance rate to serve as an estimate of renal perfusion. turkupetcentre.netnih.gov

The quantitative analysis of PET data from these animal models often employs compartment models. For cardiac PET, a single-tissue compartment model incorporating a non-linear extraction function is frequently used to analyze the tracer's kinetics. nih.gov Similarly, for renal studies, a 1-tissue compartment model is used where the kinetic parameter K1, representing the renal clearance of 82Rb, provides an estimate of blood flow. nih.gov It is a recognized limitation that the extraction fraction of 82Rb into the myocardium decreases at higher rates of blood flow, which may lead to an underestimation of perfusion during hyperemic conditions. nih.gov

The following tables summarize key findings from preclinical animal studies using this compound to assess organ perfusion.

Table 1: Summary of Preclinical Cardiac Perfusion Studies in Animal Models

Animal Model	Methodology	Key Findings	Reference
Dog	Induction of coronary stenosis to create acute ischemia.	Myocardial uptake of rubidium-82 was directly proportional to myocardial blood flow. Ischemic areas were clearly delineated as regions of reduced tracer uptake.	frontiersin.orgwikipedia.org
Rat	Surgical ligation of the left anterior descending (LAD) artery to induce myocardial infarction.	82Rb-PET/CT imaging was feasible for delineating the infarcted (low-perfusion) area of the rat heart in vivo.	nih.govresearchgate.net

Table 2: Summary of Preclinical Renal Perfusion Studies in Animal Models

Animal Model	Methodology	Key Findings	Reference
Dog	Comparison of 82Rb-PET measurements against the microsphere method for determining renal blood flow (RBF).	Validated the use of 82Rb-PET for the quantitative measurement of RBF.	turkupetcentre.net
Rat	Use of rubidium isotopes in ischemia-reperfusion models of the kidney.	Demonstrated the utility of rubidium tracers for assessing changes in renal perfusion following ischemic injury.	turkupetcentre.net

Advanced Methodological Considerations for Rubidium 82 1+ Chloride Research

Instrumentation for Rubidium-82 (B1236357) Detection in Preclinical Research Environments

The unique physical characteristics of rubidium-82(1+) chloride, particularly its short half-life of 76 seconds and high positron energy, present distinct challenges and opportunities for its detection in preclinical research settings. nih.govnih.gov Effective utilization of this tracer in small animal models necessitates specialized instrumentation and advanced imaging protocols to ensure accurate and quantifiable results.

Positron Emission Tomography (PET) System Design and Optimization for High Count Rates

Preclinical PET scanners designed for this compound imaging must be optimized to handle the high count rates generated by the rapid decay of the isotope. This is crucial for accurately capturing the dynamic processes of tracer uptake and distribution. System design considerations include the use of high-density detector materials with fast scintillation decay times to minimize dead time, which is the period during which the detector is unable to process another event.

Modern preclinical PET systems often employ digital detector modules that provide high temporal resolution, allowing for list-mode data acquisition. This mode records individual decay events with their precise timing and location, which is essential for reconstructing dynamic images and managing high event rates. Optimization strategies also involve advanced electronics and data acquisition architectures capable of processing the large volume of data generated during a rapid this compound scan.

Radiation Detection and Measurement Techniques in Laboratory Settings

In laboratory settings, the detection and measurement of this compound radioactivity are fundamental for quality control of the generator eluate and for in vitro assays. Gas-filled detectors, such as ionization chambers, are commonly used to measure the total activity of the eluted dose before administration. These instruments work on the principle of collecting ion pairs produced by the interaction of radiation with a gas.

For more sensitive measurements and energy discrimination, scintillation detectors, often using sodium iodide (NaI) crystals, are employed. When gamma rays from positron annihilation interact with the crystal, they produce light photons, which are then converted into an electrical signal. This technique is highly sensitive and allows for the analysis of the energy spectrum of the radiation, which is important for identifying and quantifying the specific radionuclide.

Image Reconstruction Algorithms and Noise Reduction Strategies for Preclinical PET Data

The high positron energy of rubidium-82 results in a longer positron range in tissue before annihilation, which can degrade image resolution in small animal PET imaging. nih.govnih.gov Therefore, advanced image reconstruction algorithms are essential to correct for this physical effect and to improve image quality. Iterative reconstruction algorithms, such as ordered-subsets expectation-maximization (OSEM), are standard in preclinical PET. These algorithms model the physical and statistical properties of the imaging process to produce more accurate and quantitative images compared to older analytical methods like filtered backprojection.

Noise is a significant challenge in preclinical this compound imaging due to the low number of counts that can be acquired in the short scan time, especially when using lower injected activities to minimize radiation exposure to the animal. Various noise reduction strategies are employed, both during and after reconstruction. These can include the incorporation of anatomical information from co-registered CT or MRI scans to guide the reconstruction process and the application of post-reconstruction filtering techniques. More recently, deep learning-based methods have shown promise in denoising low-count preclinical PET images, potentially improving image quality without compromising quantitative accuracy.

Quantitative Analysis and Modeling of Rubidium-82 Tracer Kinetics in Research Models

A key advantage of using this compound in preclinical research is the ability to perform quantitative assessments of physiological processes, most notably myocardial blood flow. This is achieved through dynamic PET imaging and the application of mathematical models to describe the tracer's behavior in the tissue over time.

Compartmental Modeling Approaches (e.g., One- and Two-Tissue Compartment Models)

Compartmental models are mathematical frameworks that describe the distribution and exchange of a tracer between different physiological compartments, such as the blood plasma, interstitial space, and intracellular space. These models are widely used to analyze dynamic this compound PET data and to estimate key physiological parameters.

The one-tissue compartment model is a simplified and robust approach that is commonly used for the quantification of myocardial blood flow with this compound. nih.govresearchgate.netresearchgate.net This model considers the myocardium as a single compartment where the tracer can enter from the blood and be cleared. It is often used with a correction for the non-linear extraction of this compound from the blood into the myocardial tissue, particularly at high flow rates. nih.gov

The two-tissue compartment model offers a more detailed physiological description, separating the myocardial tissue into two compartments: the vascular and interstitial space (the first compartment) and the intracellular space (the second compartment). nih.gov This model can provide separate estimates for the rates of tracer transport between these compartments, potentially offering insights into cell membrane integrity. nih.gov However, the increased complexity of the two-tissue model can sometimes lead to less stable parameter estimates, especially with noisy preclinical data.

Below is a table summarizing the key parameters of these compartmental models:

Parameter	One-Tissue Compartment Model Description	Two-Tissue Compartment Model Description
K1 (mL/min/g)	Rate of tracer delivery and extraction from blood to tissue. Represents myocardial blood flow.	Rate of tracer transport from the blood into the first tissue compartment (vascular and interstitial space).
k2 (min⁻¹)	Rate of tracer clearance from the tissue back to the blood.	Rate of tracer transport from the first tissue compartment back to the blood.
k3 (min⁻¹)	Not applicable.	Rate of tracer transport from the first tissue compartment into the second tissue compartment (intracellular space).
k4 (min⁻¹)	Not applicable.	Rate of tracer transport from the second tissue compartment back to the first tissue compartment.

Non-Compartmental Analysis of Tracer Wash-in and Wash-out in Experimental Settings

Non-compartmental analysis provides an alternative approach to analyzing tracer kinetics that does not rely on a specific compartmental model structure. This method can be used to derive descriptive parameters from the time-activity curves of this compound in the tissue.

Tracer wash-in analysis focuses on the initial uptake phase of the tracer. The rate of wash-in can be used as an index of tissue perfusion. This can be as simple as calculating the slope of the early part of the time-activity curve.

Tracer wash-out analysis examines the clearance of the tracer from the tissue over time. The rate of wash-out, often expressed as a half-life, can provide information about the retention of the tracer within the cells. ahajournals.orgnih.gov In the context of myocardial imaging, a prolonged retention (slower wash-out) is indicative of viable myocardial cells with intact cell membrane function, while a rapid wash-out may suggest irreversible cell injury. ahajournals.orgnih.gov

The following table outlines key metrics used in non-compartmental analysis of this compound kinetics:

Metric	Description	Physiological Interpretation
Peak Uptake	The maximum concentration of the tracer in the tissue.	Reflects the initial delivery and extraction of the tracer.
Time to Peak	The time at which the peak uptake occurs.	Related to the rate of tracer delivery and uptake.
Wash-out Rate	The rate at which the tracer concentration decreases after the peak.	Indicates the clearance of the tracer from the tissue.
Retention Index	The fraction of the peak uptake remaining at a later time point.	A measure of how well the tracer is retained in the tissue.

Parametric Imaging Techniques for Research Data Visualization

Parametric imaging with this compound positron emission tomography (PET) represents a significant advancement in visualizing and quantifying myocardial blood flow (MBF). Unlike traditional relative myocardial perfusion imaging (MPI), which shows regional differences in tracer uptake, parametric imaging generates images where each voxel's value corresponds to a specific physiological parameter, such as blood flow in milliliters per minute per gram of tissue (ml/min/g) snmjournals.orgnih.govresearchgate.net. This technique provides a more detailed and quantitative view of heart function beyond the standard polar maps of the left ventricle snmjournals.org.

The generation of these parametric maps involves dynamic image acquisition and the application of kinetic models to the time-activity curves (TACs) of the tracer in the tissue nih.govnih.gov. A commonly used model is the one-tissue compartment model (1TCM), which estimates parameters like the tracer influx rate constant (K1) and the fractional blood volume (FBV) snmjournals.orgnih.gov. The K1 value, after correction for extraction, corresponds to the myocardial blood flow nih.gov.

Research has demonstrated that three-dimensional (3D) MBF images derived from parametric mapping offer substantially improved image quality compared to relative MPI nih.gov. Key metrics that show improvement include:

Signal-to-Noise Ratio (SNR) nih.gov

Contrast-to-Noise Ratio (CNR) nih.gov

Tissue-to-Blood Ratio nih.gov

These enhancements lead to better disease detectability snmjournals.org. Furthermore, advanced techniques such as direct 4D reconstruction, which incorporates the kinetic model directly into the image reconstruction process, can produce parametric images with lower noise compared to conventional indirect methods nih.gov. Recently, artificial intelligence (AI) has been employed to dramatically accelerate the generation of parametric maps, reducing computation time from hours to seconds while maintaining high accuracy snmjournals.org.

Table 1: Comparison of Image Quality Metrics Between Relative Myocardial Perfusion Imaging (MPI) and Parametric Myocardial Blood Flow (MBF) Imaging nih.gov

Image Quality Metric	Relative MPI	Parametric MBF Imaging	Improvement Status
Signal-to-Noise Ratio	Lower	Higher	Substantial Improvement
Contrast-to-Noise Ratio	Lower	Higher	Substantial Improvement
Tissue-to-Blood Ratio	Lower	Higher	Substantial Improvement
Defect Severity Visualization	Standard	Improved	Substantial Improvement

Data Acquisition and Processing Methodologies for Robust Rubidium-82 Research

Robust research using this compound relies on standardized data acquisition protocols and sophisticated processing methodologies. The short physical half-life of Rubidium-82 (approximately 75 seconds) necessitates rapid and efficient imaging protocols, typically completed within 20-30 minutes tijdschriftvoornucleairegeneeskunde.nlnih.govmodernnuclear.com.

Data Acquisition

A typical acquisition protocol involves a rest-stress or stress-rest sequence tijdschriftvoornucleairegeneeskunde.nl. The process generally includes:

Patient Positioning: The patient is positioned within the PET/CT scanner researchgate.net.

Transmission Scan: A low-dose CT scan is performed to generate an attenuation map, which is crucial for accurate attenuation correction of the PET emission data tijdschriftvoornucleairegeneeskunde.nlsnmjournals.org.

Radiotracer Administration: A specific activity of this compound is administered intravenously using an automated infusion system nih.gov.

Dynamic Emission Scan: Dynamic imaging begins immediately after administration, typically lasting for about seven minutes to capture the tracer's uptake and washout phases tijdschriftvoornucleairegeneeskunde.nl.

Pharmacological Stress: For stress imaging, a vasodilating agent such as adenosine (B11128) or regadenoson (B1679255) is administered before the second injection of the radiotracer tijdschriftvoornucleairegeneeskunde.nlnih.gov.

Modern PET/CT scanners with 3D acquisition capabilities are preferred as they offer higher sensitivity, allowing for lower injected activities and subsequently reducing the patient's radiation exposure nih.gov.

Data Processing

Once the raw data is acquired, it undergoes several processing steps to yield quantitative results:

Image Reconstruction: The acquired list-mode data is reconstructed into a series of dynamic images nih.gov. Iterative reconstruction algorithms, such as Ordered Subsets Expectation Maximization (OSEM), are commonly used nih.gov. Corrections for physical factors like attenuation (using the CT data), scatter, and random coincidences are applied during this stage nih.govsnmjournals.org.

Kinetic Modeling: Time-activity curves (TACs) are generated for the myocardial tissue and the arterial blood input function, which is often derived from an image-based region of interest in the left ventricular cavity snmjournals.orgnih.gov. These TACs are then fitted to a physiological kinetic model, such as the one-tissue compartment model, to estimate parameters like K1 (myocardial blood flow) and blood volume fractions snmjournals.orgnih.govturkupetcentre.net. Software packages are available to automate this process and ensure reproducible flow estimates nih.gov.

Generation of Parametric Maps: The voxel-wise application of the kinetic model results in the creation of parametric maps that visualize myocardial blood flow and flow reserve across the entire myocardium snmjournals.orgnih.gov.

Methodological consistency in data acquisition and processing is paramount for ensuring the accuracy and repeatability of MBF quantification in Rubidium-82 research nih.govturkupetcentre.net.

Table 2: Key Parameters in Rubidium-82 PET Data Acquisition and Processing

Phase	Parameter/Method	Description	Reference
Acquisition	Scanner Type	Hybrid PET/CT scanners are standard, enabling accurate attenuation correction.	nih.gov
Acquisition Mode	3D acquisition is preferred for higher sensitivity and lower radiation dose.	nih.gov
Scan Duration	Dynamic emission scans typically last around 7 minutes per phase (rest/stress).	tijdschriftvoornucleairegeneeskunde.nl
Pharmacological Stress Agent	Adenosine or Regadenoson are commonly used to induce hyperemia.	tijdschriftvoornucleairegeneeskunde.nl
Processing	Reconstruction Algorithm	Iterative algorithms like OSEM are used with corrections for attenuation, scatter, and randoms.	nih.gov
Kinetic Model	The one-tissue compartment model is frequently applied to estimate MBF (K1).	snmjournals.orgnih.gov
Attenuation Correction	Performed using data from a low-dose CT scan.	tijdschriftvoornucleairegeneeskunde.nlsnmjournals.org

Theoretical Frameworks and Computational Modeling of Rubidium 82 1+ Chloride Behavior

Tracer Kinetic Theory Applied to Rubidium-82(1+) Chloride in Biological Systems

The behavior of this compound in biological systems is analyzed using tracer kinetic theory, which provides a mathematical framework to understand its movement and uptake. As a potassium analog, rubidium-82 (B1236357) (Rb-82) allows for the noninvasive quantification of physiological processes, particularly myocardial perfusion. wikipedia.orgturkupetcentre.net

The fundamental principle behind the use of this compound as a tracer is its partial extraction from the blood into tissues during its first pass through the capillary network. turkupetcentre.net The "first-pass extraction fraction" refers to the proportion of the tracer that is taken up by the tissue from the blood in a single transit. patsnap.com This extraction is a critical factor for quantifying regional blood flow. nih.govsnmjournals.org

However, the extraction of Rb-82 is not linear with blood flow; it is inversely and non-linearly proportional to perfusion. turkupetcentre.netturkupetcentre.net As blood flow increases, the extraction fraction of Rb-82 decreases. nih.govnih.gov This relationship necessitates complex modeling to accurately determine blood flow, especially at high rates. Research has focused on developing methods to measure this extraction fraction independently of flow, which is crucial for the accuracy of perfusion quantification. nih.govsnmjournals.org The major resistance to the transfer of rubidium from blood to the cell occurs at the capillary and cell membranes. snmjournals.org

Table 1: Factors Influencing Rubidium-82 Extraction

Factor	Description	Impact on Extraction
Blood Flow	The rate of blood delivery to the tissue.	Inverse relationship; as flow increases, extraction fraction decreases. turkupetcentre.netnih.gov
Capillary Permeability	The ease with which Rb-82 can cross the capillary wall.	A primary site of resistance to tracer transfer. snmjournals.org
Cell Membrane Transport	The active transport of Rb-82 into the cell.	A second primary site of resistance, mediated by the Na+/K+-ATPase pump. snmjournals.org
Metabolic State	The physiological condition of the tissue.	Conditions like severe acidosis, hypoxia, and ischemia can affect extraction and retention. turkupetcentre.netturkupetcentre.net

The biological behavior of the rubidium-82 ion (Rb-82) closely mimics that of the potassium ion (K+) due to their similar chemical properties as alkali metals. patsnap.comnih.gov This analogy is the cornerstone of its use as a physiological tracer. The primary mechanism for the intracellular uptake of Rb-82 is the sodium-potassium adenosine (B11128) triphosphatase (Na+/K+-ATPase) pump, an enzyme embedded in the cell membrane. wikipedia.orgpatsnap.comnih.govdrugbank.com

This pump actively transports sodium ions out of the cell and potassium ions into the cell, a process essential for maintaining cellular membrane potential. patsnap.com Rb-82 is recognized and transported by this pump in a manner similar to potassium. wikipedia.orgdrugbank.com Consequently, Rb-82 accumulates in viable cells with active Na+/K+-ATPase pumps, reflecting both cellular integrity and blood flow. wikipedia.orgdrugbank.com In contrast, necrotic or infarcted tissue, which lacks functioning pumps, shows rapid clearance of the tracer. wikipedia.orgdrugbank.com Research in rat models has shown that Rb-82 uptake, mediated by the Na+/K+-ATPase, correlates with intracellular sodium concentrations, highlighting its role as a marker for the pump's activity. nih.gov

The retention of Rb-82 within the cell is also a key aspect. Under normal conditions, the tracer does not significantly leak from the myocardium during the typical imaging period. turkupetcentre.netturkupetcentre.net The kinetics of Rb-82 retention can serve as an indicator of cell membrane integrity and viability. nih.gov

While powerful, tracer kinetic models for rubidium-82 are based on several assumptions and have notable limitations. A core assumption is that the tracer's behavior accurately reflects the physiological process being measured, namely blood flow. However, the relationship is complex.

Key Limitations and Assumptions:

Flow-Dependent Extraction: The most significant limitation is the non-linear, inverse relationship between the extraction fraction and blood flow. turkupetcentre.netturkupetcentre.netnih.gov This can lead to an underestimation of blood flow during high-flow (hyperemic) states. nih.gov

Metabolic Influences: The models assume that extraction and retention are constant under varying physiological conditions. However, states such as severe acidosis, hypoxia, and ischemia can alter Na+/K+-ATPase pump function and, consequently, tracer uptake and retention, independent of blood flow. turkupetcentre.netturkupetcentre.net

Model-Dependence of Results: Different kinetic models can yield significantly different results from the same raw data. nih.gov For instance, studies have shown that global myocardial blood flow calculations can vary substantially depending on the mathematical model implemented, making direct comparisons between studies using different models challenging. nih.gov

Technical Factors: The quality of the data used in these models is subject to technical limitations. The high positron energy of Rb-82 results in poorer image resolution compared to other tracers. turkupetcentre.netnih.gov Furthermore, the short half-life and potential for high count rates can lead to PET scanner saturation or dead-time issues, which can introduce bias into the analysis if not properly corrected. turkupetcentre.netturkupetcentre.net

Mathematical and Computational Models of Rubidium-82 Biodistribution and Pharmacokinetics in Research Models

To translate the dynamic imaging data of rubidium-82 into quantitative physiological measurements, researchers employ various mathematical and computational models. These models describe the tracer's distribution and kinetics within the body.

Compartment models are the most common framework for analyzing Rb-82 kinetics. These models simplify complex biological systems into a series of interconnected compartments, representing different physiological spaces (e.g., vascular, interstitial, intracellular). turkupetcentre.net

One-Tissue Compartment Model: This model is frequently used and simplifies the tissue into a single compartment. nih.gov It estimates parameters such as myocardial blood flow (F) and the rate of tracer clearance from the tissue (k2). A key feature of advanced one-compartment models for Rb-82 is the incorporation of a non-linear, flow-dependent extraction function to account for the tracer's known physiological behavior. nih.gov

Two-Tissue Compartment Model: A more complex model that divides the tissue into two compartments: a fast-exchangeable space (vascular and interstitial) and a slow-exchangeable space (intracellular). turkupetcentre.net This model can provide more detailed information, including separate rate constants for transfer between the compartments, but it involves more parameters that can be difficult to estimate reliably from noisy data.

The validation of these models is critical. This is often achieved by comparing the Rb-82 PET results against those from other, more established tracers or techniques. nih.gov For example, quantitative Rb-82 PET has been validated by comparison with tracers like [13N]ammonia and [15O]water. nih.gov Furthermore, researchers have worked to develop and validate standardized databases of normal Rb-82 uptake to help differentiate between normal and abnormal perfusion in research and clinical contexts. nih.gov

Table 2: Comparison of Common Kinetic Models for Rubidium-82

Model Type	Key Features	Parameters Estimated	Common Use
One-Tissue Compartment	Simpler model, often incorporates a flow-dependent extraction function.	Blood Flow (F), Clearance Rate (k2), Spillover Fractions (VLV, VRV).	Widely used for quantifying myocardial blood flow in PET studies. nih.gov
Two-Tissue Compartment	Represents vascular/interstitial and intracellular spaces separately.	Blood Flow (F), Rate Constants (k1, k2), Spillover Fractions.	Provides more detailed kinetic analysis but is more complex and has more parameters to fit.

A crucial aspect of creating accurate computational models is the integration of known physiological parameters. This helps constrain the models and ensures the results are biologically plausible.

For rubidium-82, the most important integrated parameter is the relationship between blood flow and tracer extraction. Models like the one developed by Lortie et al. explicitly define the tracer uptake rate (K1) as a function of flow (F), using an equation that accounts for the decreasing extraction at higher flow rates.

Other physiological parameters incorporated into these models include:

Spillover Fractions: These parameters (VLV and VRV) account for the signal contamination from activity in the left and right ventricular blood pools within the region of interest drawn over the tissue (e.g., myocardium).

Blood Volume Fraction: This parameter represents the portion of the tissue volume that is occupied by blood.

Input Function: The models require an accurate measurement of the tracer concentration in the arterial blood over time (the "input function"). In practice, this is often derived noninvasively from a region of interest placed over the left ventricular blood pool in the dynamic PET images.

By integrating these parameters, computational models can provide robust estimates of physiological variables like myocardial blood flow from the dynamic distribution of this compound.

Simulation and Optimization of Rubidium-82 Research Protocols based on Modeling

Computational modeling and simulation are pivotal in refining research protocols for Positron Emission Tomography (PET) using this compound. These theoretical approaches allow for the systematic evaluation and optimization of data acquisition and reconstruction parameters without exposing subjects to unnecessary radiation. By simulating the entire imaging process, from radiotracer distribution to signal detection, researchers can predict the impact of protocol modifications on image quality and diagnostic accuracy.

One primary application of simulation is the optimization of dynamic cardiac PET protocols for the detection of myocardial perfusion defects. nih.gov Studies have utilized sophisticated simulation frameworks, such as the combined SimSET-GATE Monte Carlo simulation, to generate realistic, noise-free cardiac PET data. nih.gov This involves creating digital phantoms with organ activities that model different pre-scan delay times (PDTs) and total acquisition times (TATs). nih.gov By adding simulated Poisson noise and applying reconstruction algorithms like the Ordered Subsets Expectation Maximization (OS-EM), the resulting images can be evaluated for quality. nih.gov Observer models, such as the channelized Hotelling observer (CHO), are then used to assess the detectability of perfusion defects, with the area under the Receiver Operating Characteristic (ROC) curve (AUC) serving as a key index of image quality. nih.gov

Research based on these simulations has yielded specific recommendations for protocol optimization. For instance, it was found that for the OS-EM algorithm with 21 subsets, the number of iterations (from 1 to 4) did not significantly affect AUC values, but the selection of a Butterworth filter for post-processing was critical. nih.gov A cutoff frequency of approximately 0.5 cycle cm⁻¹ was found to produce the best results for myocardial perfusion defect detection. nih.gov Furthermore, simulations indicated that shortening the total acquisition time to less than approximately 3 minutes did not significantly compromise defect detection for either rest or stress studies. nih.gov

Table 1: Simulation-Based Optimization of Rubidium-82 Cardiac PET Protocols

Parameter	Finding	Implication for Protocol Design	Citation
Reconstruction Algorithm	Iteration number (1-4) of the OS-EM algorithm (21 subsets) does not significantly affect AUC values.	Fewer iterations can be used to reduce processing time without compromising defect detection.	nih.gov
Post-Processing Filter	Butterworth filter cutoff frequency is critical; ~0.5 cycle cm⁻¹ yields the highest AUC values.	Proper filter selection is crucial for maximizing image quality and diagnostic accuracy.	nih.gov
Pre-Scan Delay Time (PDT)	Optimal PDTs for rest and stress conditions are near the crossing point of the left ventricular chamber and myocardium time-activity curves.	May support the use of individualized PDTs for improved image reconstruction.	nih.gov
Total Acquisition Time (TAT)	Shortening TATs to <~3 minutes does not significantly impact myocardial perfusion defect detection.	Protocols can be shortened, improving patient comfort and scanner throughput.	nih.gov

Simulations are also crucial for investigating dose-reduction strategies. snmjournals.orgnih.gov Studies have retrospectively created half-dose (HfD) and quarter-dose (QD) reconstructions from full-dose (FD) list-mode data files to evaluate the impact on diagnostic accuracy. snmjournals.orgnih.gov One such study involving 171 patients found that for quantifying stress total perfusion deficit (sTPD), the HfD protocol had a similar AUC to the FD protocol, while the QD protocol showed a reduced AUC. nih.gov However, for ischemic total perfusion deficit (ITPD), there was no significant difference in AUC among the three protocols. nih.gov This suggests that a half-dose imaging protocol does not compromise the quantitative diagnostic accuracy of rubidium-82 PET on modern 3D systems and could be adopted in clinical research settings. nih.gov

Table 2: Diagnostic Accuracy (AUC) of Simulated Low-Dose Protocols

Protocol	Stress TPD (sTPD) AUC	Ischemic TPD (ITPD) AUC	Conclusion	Citation
Full-Dose (FD)	0.807	0.831	Baseline for comparison.	nih.gov
Half-Dose (HfD)	0.802	0.835	Similar diagnostic accuracy to FD.	nih.gov
Quarter-Dose (QD)	0.786	0.831	Reduced accuracy for sTPD, but not for ITPD.	nih.gov

Beyond cardiac imaging, kinetic modeling is used to optimize rubidium-82 PET for assessing tumor perfusion. snmjournals.org Different compartmental models, such as one-compartment (1TC2k) and two-compartment (2TC4k, 2TC3k) models, are fitted to the dynamic PET data. snmjournals.org The quality of each model's fit is assessed using statistical methods like the Akaike Information Criterion (AIC). snmjournals.org In a study of colorectal and lung tumors, the one-compartment model was found to best describe the kinetics in the majority of colorectal tumors (11 out of 14). snmjournals.org For lung tumors, the preference was equally distributed among the three models. snmjournals.org This type of modeling helps to establish the most appropriate framework for quantifying tumor blood flow with rubidium-82. snmjournals.org

Finally, modeling is employed to address physical limitations of the radioisotope itself, such as correcting for the long positron range of rubidium-82, which can degrade spatial resolution. nih.govresearchgate.net Phantom studies are conducted to evaluate the effectiveness of positron range correction (PRC) algorithms. researchgate.net Results have shown that PRC can significantly improve spatial resolution metrics, such as the full width at half maximum (FWHM), at the cost of slightly increased image noise. researchgate.net These simulations and phantom-based optimizations are essential for enabling the use of rubidium-82 in high-resolution applications, including small animal research. nih.govresearchgate.net

Future Directions and Emerging Research Avenues for Rubidium 82 1+ Chloride

Development of Next-Generation Generator Technologies and Production Innovations

The current strontium-82 (B1233234)/rubidium-82 (B1236357) generator systems, such as CardioGen-82® and RUBY-FILL®, represent a mature technology that provides on-demand access to rubidium-82 chloride for clinical and research use. wikipedia.orgprnewswire.com These generators contain accelerator-produced strontium-82 adsorbed onto a column of stannic oxide or a similar material. wikipedia.orggoogle.com A saline solution is passed through the column to elute the rubidium-82, which is formed from the decay of strontium-82. wikipedia.orggoogle.com

Future research and development in this area are centered on several key innovations:

Enhanced Automation and Efficiency: Newer infusion systems are being designed with a focus on improved automation, which can lead to more efficient workflows in a research setting. prnewswire.com This includes features that simplify the daily quality control procedures and streamline the elution process. wearecardiacpet.com

Improved Radionuclide Separation: Research into alternative column materials and elution chemistries aims to improve the separation efficiency of rubidium-82 from the parent strontium-82. This could lead to generators with a longer useful life and an even lower risk of strontium breakthrough.

Novel Production Methods: While cyclotron production of strontium-82 is the current standard, researchers are exploring alternative production routes that could increase the availability and reduce the cost of this parent isotope. ichtj.waw.pl This includes investigating different target materials and irradiation parameters. ichtj.waw.pl

These advancements are expected to make rubidium-82 generators more user-friendly, reliable, and cost-effective for research institutions.

Advanced Radiochemical Quality Control Methods for Enhanced Purity in Research

Ensuring the radiochemical purity of the rubidium-82 eluate is critical for the accuracy and reproducibility of research studies. The primary concern is the potential for "breakthrough" of the parent isotope, strontium-82, and its impurity, strontium-85, into the eluate. aapm.org Current quality control procedures involve mandatory daily testing to measure the levels of these strontium isotopes. aapm.org

Future directions in quality control are focused on developing more sophisticated and sensitive methods for ensuring purity:

Real-Time Monitoring: The development of in-line sensors that can provide real-time monitoring of the eluate for strontium breakthrough would represent a significant advancement. This would offer a continuous quality check, rather than relying on discrete daily measurements.

Higher Sensitivity Detection: Research into new analytical techniques, potentially adapting methods from atomic spectroscopy or advanced radiation detection, could allow for the detection of even minute levels of strontium impurities.

Automated Quality Control: Integrating automated quality control checks into the next generation of generator and infusion systems would reduce the potential for human error and ensure consistent adherence to purity standards. wearecardiacpet.com

The table below outlines the current and potential future states of quality control for rubidium-82 generators.

Feature	Current Method	Future Direction
Breakthrough Monitoring	Daily discrete testing	Continuous real-time monitoring
Sensitivity	Standardized limits	Ultra-trace level detection
Automation	Manual or semi-automated	Fully integrated and automated

These advanced methods will provide researchers with a higher degree of confidence in the purity of the rubidium-82(1+) chloride used in their studies, leading to more reliable and reproducible data.

Expansion of Preclinical Research Applications Beyond Current Paradigms

While the primary application of this compound is in myocardial perfusion imaging, its properties as a potassium analog make it a valuable tool for a broader range of preclinical research. wikipedia.orgnih.gov The tracer's uptake is proportional to blood flow in tissues with high Na+/K+-ATPase activity. wikipedia.org

Emerging preclinical research is beginning to explore the use of rubidium-82 in areas beyond cardiology:

Oncology: Studies have shown that some tumors, such as neuroendocrine tumors, can be imaged with rubidium-82. wikipedia.org This opens up avenues for research into tumor perfusion, the effects of anti-angiogenic therapies, and the potential for rubidium-82 as a biomarker of treatment response.

Neurology: Given the high metabolic rate and blood flow in the brain, rubidium-82 PET could be a valuable tool for preclinical studies of cerebral blood flow in models of stroke, dementia, and other neurological disorders.

Renal and Musculoskeletal Imaging: The kidneys and skeletal muscles also exhibit significant rubidium uptake. Preclinical studies could leverage this to investigate renal perfusion in models of kidney disease or muscle blood flow in studies of exercise physiology and muscular dystrophies.

The short half-life of rubidium-82 is particularly advantageous for preclinical studies, as it allows for repeated measurements in the same animal over a short period, enabling dynamic studies of physiological processes. nih.gov

Integration with Multi-Modal Imaging Techniques in Research Environments

The integration of rubidium-82 PET with other imaging modalities offers a powerful approach to preclinical research, providing complementary information and a more comprehensive understanding of biological systems.

PET/CT: The combination of rubidium-82 PET with computed tomography (CT) is already standard in clinical practice and preclinical research. nih.gov CT provides high-resolution anatomical information that can be fused with the functional data from the PET scan, allowing for precise localization of changes in blood flow. auntminnie.com

PET/MRI: The future integration of rubidium-82 PET with magnetic resonance imaging (MRI) in preclinical systems holds significant promise. MRI can provide exquisite soft-tissue contrast and a wealth of functional information (e.g., diffusion, perfusion, and spectroscopy) that would be highly complementary to the blood flow data from rubidium-82 PET.

Multi-Tracer Studies: The short half-life of rubidium-82 allows for the use of multiple PET tracers in the same imaging session. openmedscience.com For example, a rubidium-82 perfusion scan could be followed by a scan with a different tracer that measures metabolism or receptor density, providing a multi-faceted view of tissue physiology.

A recent study has highlighted the role of rubidium-82 PET in a multimodality approach to diagnosing coronary microvascular dysfunction, showcasing the clinical relevance of this integrated approach. nih.gov

Computational and Theoretical Advancements in Rubidium-82 Research and Modeling

Computational and theoretical models are essential for the quantitative analysis of dynamic rubidium-82 PET data. These models allow researchers to translate the raw imaging data into meaningful physiological parameters, such as myocardial blood flow (MBF). nih.gov

Current and future advancements in this area include:

Refinement of Kinetic Models: The kinetics of rubidium-82 in tissue are complex and are typically modeled using one- or two-compartment models. turkupetcentre.net Ongoing research is focused on refining these models to better account for factors such as the partial volume effect and spillover from the blood pool, thereby improving the accuracy and precision of MBF quantification. nih.govresearchgate.net

Development of Advanced Image Analysis Algorithms: New algorithms are being developed to improve the segmentation of the heart and other organs from dynamic PET images, which is a critical step for accurate kinetic modeling. Machine learning and artificial intelligence approaches are being explored for this purpose.

In Silico Simulations: Computational simulations of rubidium-82 uptake and distribution can be used to test new kinetic models, optimize imaging protocols, and better understand the physiological basis of the PET signal. iaea.org

The table below summarizes some of the kinetic models used for rubidium-82 data analysis.

Model	Description	Key Parameters
One-Compartment Model	A simplified model describing the exchange of the tracer between the blood and the myocardium. nih.gov	Myocardial blood flow (F), volume of distribution.
Two-Compartment Model	A more complex model that separates the tissue into vascular/interstitial and intracellular compartments.	Myocardial blood flow (F), rate constants (k1, k2).

These computational and theoretical advancements are crucial for extracting the maximum amount of quantitative information from rubidium-82 research studies.

Q & A

Q. What are the key methodologies for producing rubidium-82(1+) chloride for myocardial perfusion imaging?

this compound is generated via a strontium-82/rubidium-82 (⁸²Sr/⁸²Rb) generator system. The protocol involves:

• Column preparation : Using cationic exchangers like hydrous tin oxide to separate ⁸²Rb from its parent isotope ⁸²Sr .
• Elution : Sterile saline is passed through the column to elute ⁸²Rb chloride. Adsorption efficiency for ⁸²Sr exceeds 99.99%, minimizing contamination .
• Quality control : Daily testing for ⁸²Sr/⁸⁵Sr breakthrough (limits: <0.02 μCi/mCi and <0.2 μCi/mCi, respectively) ensures radiopharmaceutical purity .

Q. What quality control standards are critical for ensuring this compound suitability in PET imaging?

Key specifications include:

• Radionuclidic purity : Gamma spectroscopy confirms ⁸²Sr/⁸⁵Sr breakthrough below regulatory thresholds .
• Sterility and pyrogenicity : Autoclaved components and pyrogen testing are mandatory to meet clinical safety standards .
• pH and ionic strength : Adjusted to physiological compatibility (pH 4–7) to prevent adverse reactions .

Q. How does this compound compare to traditional SPECT agents like thallium-201 in myocardial perfusion studies?

• Superior resolution : PET with ⁸²Rb provides higher spatial resolution and attenuation correction, reducing artifacts seen in SPECT .
• Quantitative accuracy : ⁸²Rb enables compartmental modeling for myocardial blood flow (MBF) quantification, unlike semi-quantitative SPECT .
• Faster protocols : The 75-second half-life permits repeat imaging within 10 minutes, ideal for stress-rest protocols .

Advanced Research Questions

Q. What experimental design challenges arise in optimizing ⁸²Sr/⁸²Rb generator performance for research applications?

Challenges include:

• Column material selection : Hydrous tin oxide outperforms Chelex-100 in ⁸²Sr adsorption but requires precise packing density to avoid channeling .
• Eluent composition : Sterile saline with low divalent cation content prevents Rb⁺ displacement, ensuring consistent elution profiles .
• Scaling for research : Generators designed for clinical use may require modified elution volumes or flow rates to accommodate non-standard dosing in preclinical studies .

Q. How can conflicting data on ⁸²Rb PET accuracy in viability assessment be resolved methodologically?

Discrepancies in detecting viable myocardium (e.g., mismatch between perfusion and metabolism) arise from:

• Tracer kinetics : ⁸²Rb’s rapid extraction (~65% first-pass uptake) necessitates dynamic imaging protocols to capture early perfusion deficits .
• Attenuation correction : Hybrid PET/CT systems improve accuracy by correcting for soft-tissue attenuation, a common source of variability in older studies .
• Validation against histopathology : Co-registration with MRI or biopsy data can resolve false positives from inflammatory uptake .

Q. What methodological advancements improve quantification of myocardial blood flow using this compound?

Innovations include:

• Time-of-flight (TOF) PET : Enhances signal-to-noise ratios, enabling precise MBF measurements even in low-count regions .
• Motion correction : Respiratory gating reduces artifacts during vasodilator stress imaging .
• Kinetic modeling : The single-tissue compartment model corrects for partial volume effects, improving correlation with microsphere-derived MBF .

Q. How can this compound be adapted for non-cardiac applications, such as brain tumor imaging?

• Blood-brain barrier (BBB) disruption : ⁸²Rb accumulates preferentially in tumors due to BBB leakage, validated in glioblastoma models .
• Dynamic acquisition : Short half-life requires rapid post-injection imaging (≤5 minutes) to capture tumor-to-background contrast .
• Dosimetry adjustments : Lower administered activities (10–20 mCi) reduce radiation exposure while maintaining diagnostic quality .
